

Navigating the Risks: A Technical Guide to the Safe Handling of Tributyltin Benzoate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the health and safety considerations essential for the handling of **Tributyltin benzoate**. Tributyltin (TBT) compounds, including **Tributyltin benzoate**, are organotin compounds known for their high toxicity.[1][2] Historically used as biocides in applications such as anti-fouling paints for ships, their use has been restricted due to significant environmental and health concerns.[3][4][5] This guide is intended to equip researchers, scientists, and drug development professionals with the critical information needed to manage the risks associated with this hazardous compound.

Chemical and Physical Properties

Tributyltin benzoate is a clear liquid with the molecular formula C19H32O2Sn.[4][6] A summary of its key chemical and physical properties is provided in the table below.



Property	Value
Molecular Weight	411.2 g/mol [4][6]
CAS Number	4342-36-3[6]
Appearance	Clear liquid[6]
Density	1.193 g/mL at 25 °C[7][8]
Boiling Point	166-168 °C at 1 mm Hg[7]
Melting Point	16-18 °C[7]
Vapor Pressure	0.0000015 mmHg[6]
Flash Point	>230 °F[7]

Toxicological Profile

Tributyltin benzoate is classified as a toxic substance with significant health hazards. It is toxic if swallowed or in contact with skin, causes severe skin and eye irritation, and can cause damage to organs through prolonged or repeated exposure.[6]

Quantitative Toxicity Data

The following table summarizes the available acute toxicity data for **Tributyltin benzoate**.

Toxicity Endpoint	Species	Route	Value	Toxicity Category
LD50	Rat	Oral	115 mg/kg (male and female combined)[9]	II[9]
LD50	Rat	Dermal	> 2000 mg/kg (combined)[9]	III[9]
Primary Dermal Irritation	Rabbit	Dermal	Severe Irritation[9]	1[9]



Occupational Exposure Limits

Several organizations have established occupational exposure limits for tin compounds, which are applicable to **Tributyltin benzoate**.

Limit	Value (as Sn)
Permissible Exposure Limit (PEL)	0.1 mg/m³[6]
Immediately Dangerous to Life or Health (IDLH)	25.0 mg/m³[6]
Threshold Limit Value (TLV)	0.1 mg/m³[6]
TLV-STEL	0.2 mg/m³[6]
Maximum Allowable Concentration (MAK)	0.02 mg/m³ (inhalable fraction)[6]

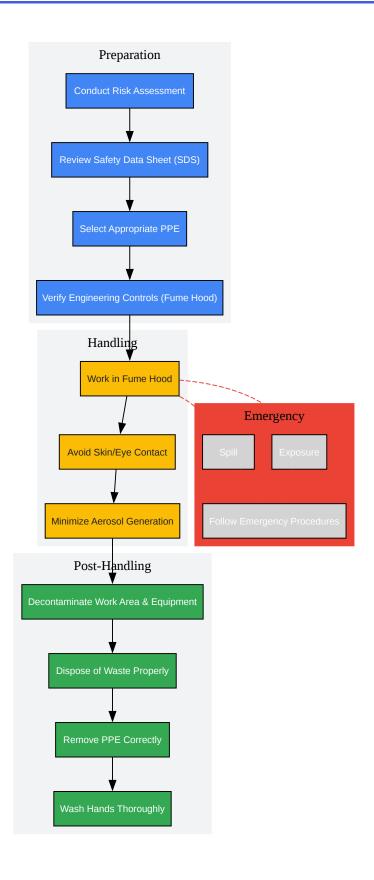
Mechanisms of Toxicity

Tributyltin compounds exert their toxic effects through multiple mechanisms, primarily acting as endocrine disruptors, neurotoxins, and immunotoxins.

Endocrine Disruption

Tributyltin is a potent endocrine-disrupting chemical.[2][9] Its primary mechanism involves the inhibition of the cytochrome P450 enzyme, aromatase, which is responsible for converting androgens to estrogens.[3][10] This disruption of hormonal balance can lead to reproductive and developmental abnormalities.[11] Furthermore, TBT has been shown to interact with nuclear receptors, specifically the retinoid-X receptor (RXR) and the peroxisome proliferator-activated receptor y (PPARy), which play crucial roles in various physiological processes, including development and metabolism.[9][10]





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